

Essential Safety and Logistical Information for Handling CSRM617

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542696

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **CSRM617**, a selective small-molecule inhibitor of the ONECUT2 transcription factor.[1][2][3] Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of research.

Hazard Identification and Classification

CSRM617 hydrochloride is classified under the Globally Harmonized System (GHS) with the following hazards[4]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

The signal word for **CSRM617** hydrochloride is "Warning".[4]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment to be used when handling **CSRM617**. As a novel compound, it should be treated as hazardous until more comprehensive toxicological data is available.[\[5\]](#)

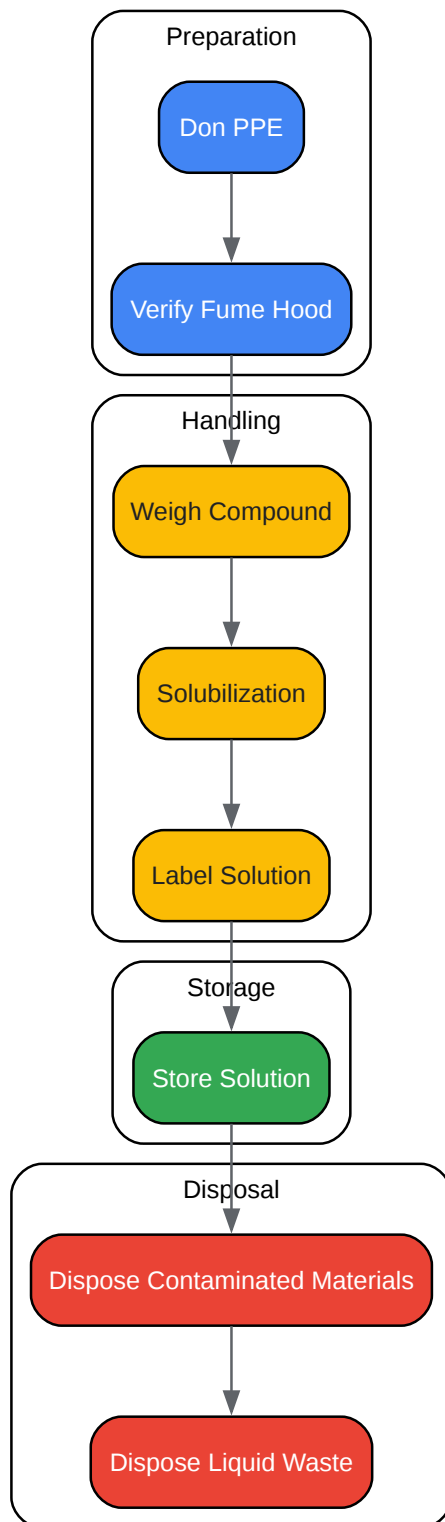
Protection Type	Equipment	Specification and Rationale
Eye and Face Protection	Chemical safety goggles or a face shield	Must be ANSI Z87.1-compliant. [5] [6] Protects against splashes and airborne particles that can cause serious eye irritation. [4] [7]
Hand Protection	Chemically resistant gloves (Nitrile or Neoprene recommended)	Double-gloving is advised to prevent skin contact. [8] Always inspect gloves before use and replace them immediately if they are contaminated. [5]
Body Protection	Fully fastened laboratory coat	Protects skin and clothing from contamination. [8] For larger quantities or when there is a significant risk of splashing, a chemically resistant apron should be worn. [5]
Respiratory Protection	N95 or higher-rated respirator	Required when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles and potential respiratory irritation. [4] [8]

Operational and Disposal Plans

The following protocols provide a step-by-step guide for the safe handling, storage, and disposal of **CSRM617**.

Experimental Workflow for Handling **CSRM617**

Diagram: Experimental Workflow for Handling CSRM617

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. szabo-scandic.com [szabo-scandic.com]
- 5. benchchem.com [benchchem.com]
- 6. twu.edu [twu.edu]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling CSRM617]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542696#personal-protective-equipment-for-handling-csrm617]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com